

2-Chloro-4-fluorophenol IUPAC name and synonyms

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Compound of Interest

Compound Name: 2-Chloro-4-fluorophenol

Cat. No.: B157789

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An In-depth Technical Guide to 2-Chloro-4-fluorophenol

This technical guide provides a comprehensive overview of **2-Chloro-4-fluorophenol**, a significant chemical intermediate in the pharmaceutical and agrochemical industries.^[1] It is intended for researchers, scientists, and professionals involved in drug development and chemical synthesis. This document details its chemical identity, properties, synthesis protocols, and analytical methodologies.

Chemical Identity and Synonyms

The compound with the CAS number 1996-41-4 is formally recognized by the International Union of Pure and Applied Chemistry (IUPAC) as **2-Chloro-4-fluorophenol**.^{[2][3]} It is also known by several synonyms, which are often encountered in literature and commercial listings.

Synonyms:^{[3][4]}

- 4-Fluoro-2-chlorophenol
- Phenol, 2-chloro-4-fluoro-^{[3][5][6][7]}
- NSC 10273^{[3][5]}

Physicochemical Properties

A summary of the key physical and chemical properties of **2-Chloro-4-fluorophenol** is presented in the table below. This data is crucial for its handling, application in synthetic procedures, and for analytical method development.

Property	Value	Unit	Reference
Molecular Formula	C6H4ClFO	[2][6]	
Molecular Weight	146.55	g/mol	[2][7][8]
Melting Point	23	°C	[4][9]
Boiling Point	88 (at 4 mmHg)	°C	[4][9]
Density	1.344	g/mL (at 25 °C)	[9]
Refractive Index	1.53 (at 20 °C)	[9]	
Flash Point	75	°C (closed cup)	[9]
LogP (Octanol/Water Partition Coefficient)	2.185	[7]	
Water Solubility (log10WS)	-2.04	mol/l	[7]

Synthesis Protocols

2-Chloro-4-fluorophenol is a valuable starting material for the production of various pharmaceuticals and agricultural agents.[10] Several methods for its synthesis have been developed, primarily involving the chlorination of 4-fluorophenol.

Chlorination of 4-Fluorophenol with a Chlorinating Agent in the Presence of Water

This process allows for the production of **2-Chloro-4-fluorophenol** in high yield and selectivity under mild conditions, utilizing inexpensive reagents.[10]

- Reactants:
 - 4-Fluorophenol

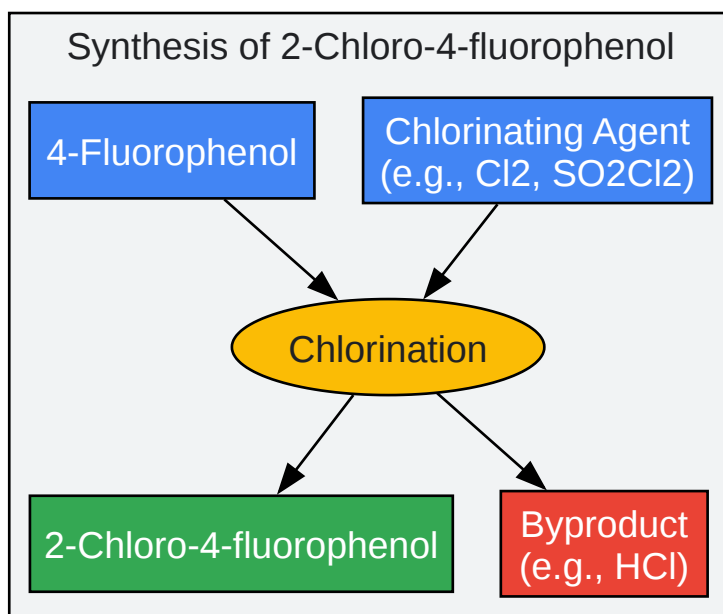
- Chlorinating agent (e.g., chlorine gas or sulfuryl chloride)[10]
- Water or an aqueous solution of an inorganic salt or acid[10]
- Procedure:
 - A mixture of 4-fluorophenol and a 3.5% sodium chloride solution is prepared in a three-necked glass flask equipped with a gas-introducing tube.[10]
 - An equimolar amount of chlorine gas is introduced into the mixture at a temperature of 25-35°C over a period of 15 minutes.[10]
 - Following the reaction, the crude product is obtained and can be further purified. The resulting product composition is approximately 98.3% **2-chloro-4-fluorophenol**.[10]

Direct Chlorination of 4-Fluorophenol with Chlorine Gas

This method achieves a high selectivity for the substitution chlorination at the 2-position of 4-fluorophenol without the need for a catalyst.[11]

- Reactants:
 - 4-Fluorophenol (in pure liquid form or dissolved in a suitable organic solvent like carbon tetrachloride or acetic acid)[11]
 - Chlorine gas[11]
- Procedure:
 - Chlorine gas is reacted with 4-fluorophenol at a temperature ranging from 0°C to 185°C. [11][12]
 - The yield of **2-chloro-4-fluorophenol** is nearly proportional to the amount of chlorine gas introduced. For instance, using 0.5 moles of chlorine gas per mole of 4-fluorophenol results in a yield of approximately 0.5 moles of the desired product.[11]

A logical workflow for the synthesis of **2-Chloro-4-fluorophenol** is depicted in the following diagram:



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Caption: Synthesis workflow for **2-Chloro-4-fluorophenol**.

Analytical Methodologies

High-performance liquid chromatography (HPLC) is a common technique for the analysis of chlorophenols, including **2-Chloro-4-fluorophenol**.

Reversed-Phase HPLC Method

A straightforward reversed-phase HPLC method can be employed for the analysis of **2-Chloro-4-fluorophenol**.^[5]

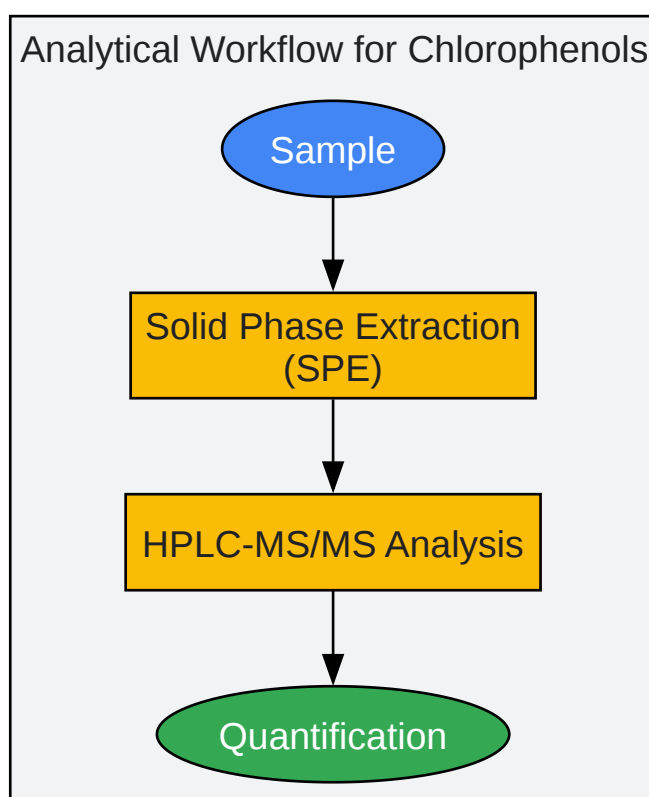
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid. For mass spectrometry (MS) compatible applications, formic acid should be used instead of phosphoric acid.^[5]
- Column: A Newcrom R1 HPLC column is suitable for this separation.^[5]
- Applications: This method is scalable and can be adapted for preparative separation to isolate impurities. It is also suitable for pharmacokinetic studies.^[5]

HPLC with UV Detection for Chlorophenols in Air Samples

This method is designed for the simultaneous collection and analysis of multiple chlorophenols from air samples.

- Sample Collection: Air is drawn through a sampling device containing XAD-7 adsorbent tubes.[13]
- Sample Preparation: The collected compounds are desorbed with methanol.[13]
- Analysis: The desorbed sample is analyzed by HPLC with ultraviolet (UV) detection.[13]

The following diagram illustrates a general experimental workflow for the analysis of chlorophenols:



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Caption: General analytical workflow.

Applications

2-Chloro-4-fluorophenol is a versatile intermediate with significant applications in various fields:

- **Pharmaceutical Development:** It serves as a key building block in the synthesis of pharmaceuticals, particularly analgesics and anti-inflammatory drugs.[1]
- **Agrochemicals:** It is used in the formulation of herbicides and pesticides.[1]
- **Material Science:** The compound is utilized in the development of specialty polymers and resins to enhance thermal stability and chemical resistance.[1]
- **Analytical Chemistry:** It can be used as a reagent in analytical techniques such as chromatography and spectroscopy.[1]
- **Biochemical Research:** It is employed in studies related to enzyme inhibition and receptor interactions.[1]

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